A Researcher's Guide to the Proper Disposal of Jasmolin I

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Compound of Interest

Compound Name:	*Jasmolin I*
CAS No.:	*4466-14-2*
Cat. No.:	*B029318*

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For the diligent researcher engaged in the nuanced world of drug development and scientific discovery, the responsible handling and disposal of chemical reagents is not merely a regulatory hurdle, but a cornerstone of safe and ethical scientific practice. This guide provides a comprehensive, in-depth protocol for the proper disposal of **Jasmolin I**, a potent, naturally derived insecticide. By understanding the chemical's properties and the rationale behind these procedures, you can ensure the safety of yourself, your colleagues, and the environment, reinforcing the integrity of your research from inception to completion.

Jasmolin I is one of the six esters that constitute pyrethrin, a natural insecticide extracted from the flowers of Chrysanthemum cinerariifolium.[1] While it is lauded for its rapid degradation in the environment compared to synthetic pesticides, its acute toxicity to aquatic life necessitates stringent disposal protocols.[2] This guide is designed to provide you with the essential, immediate safety and logistical information for the proper management of **Jasmolin I** waste in a laboratory setting.

Core Principles of **Jasmolin I** Waste Management

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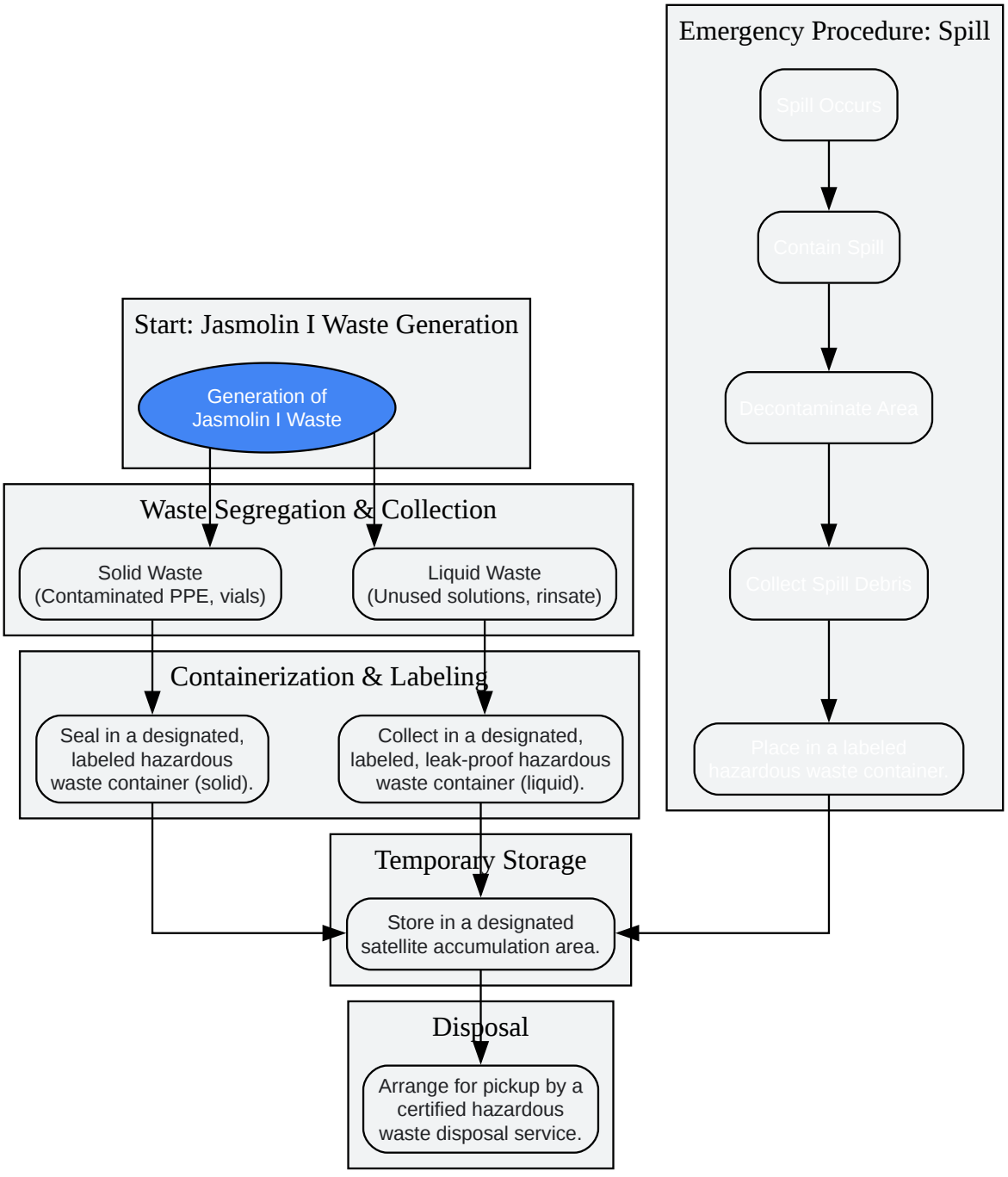
The disposal of **Jasmolin I** is governed by two primary principles: containment and compliance. Due to its mode of action as a neurotoxin in insects and its potential for environmental harm, all waste streams must be meticulously managed to prevent release.[3] Furthermore, disposal must adhere to local, state, and federal regulations, which often classify pesticide-related materials as hazardous waste.

Parameter	Value	Source
CAS Number	4466-14-2	[1]
Molecular Formula	C21H30O3	PubChem
Appearance	Brown, viscous oil or solid	[3]
Environmental Fate	Rapid degradation in the environment	[1]
Primary Hazard	High toxicity to aquatic organisms	[2]

Jasmolin I Disposal Workflow

The following diagram outlines the decision-making process and procedural flow for the proper disposal of **Jasmolin I** waste generated in a laboratory.

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